

Technical Guide: Ammonium Titanium(IV) Ethanedioate (Ammonium Titanyl Oxalate)

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Compound of Interest

Compound Name: *Ammonium titanium(4+)
ethanedioate (2/1/3)*

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This technical guide provides a comprehensive overview of Ammonium Titanium(4+) Ethanedioate (2/1.3), more commonly known as ammonium titanyl oxalate monohydrate. This document consolidates key identifiers, physicochemical properties, synthesis and analysis methodologies, and safety information.

Chemical Identifiers and Nomenclature

Ammonium titanyl oxalate is an inorganic complex with the titanium atom in the +4 oxidation state. The compound's nomenclature can vary, leading to some ambiguity. The systematic name "**Ammonium titanium(4+) ethanedioate (2/1/3)**" suggests a salt containing two ammonium ions, one titanium(4+) ion, and three ethanedioate (oxalate) ions. However, the most commonly referenced and commercially available form is ammonium titanyl oxalate monohydrate.

Identifier	Value
Common Name	Ammonium Titanyl Oxalate Monohydrate[1][2]
Systematic Name	diazanium;oxalate;titanium(4+)[3]
CAS Number	10580-03-7[1][3][4]
EC Number	600-678-3[3][4]
PubChem CID	25022221[4]
Molecular Formula	C ₄ H ₈ N ₂ O ₉ Ti[2]
Molecular Weight	294.02 g/mol
InChI Key	DDDMZPWEAOSVIF-UHFFFAOYSA-J[3][4]
SMILES	[NH4+].[NH4+].[Ti+4].[O-]C(=O)C([O-])=O. [O-]C(=O)C([O-])=O.[O-]C(=O)C([O-])=O[3]
Synonyms	Ammonium bis(oxalato)oxotitanate(IV), Titanyl ammonium oxalate[1][5]

Physicochemical Properties

The following table summarizes the key physical and chemical properties of ammonium titanyl oxalate monohydrate.

Property	Value
Appearance	White to light beige crystalline powder or crystals.
Solubility	Soluble in water.
pH	A 0.1 M aqueous solution has a pH of 3.3 due to slight hydrolysis.
Stability	Stable under normal conditions.
Thermal Decomposition	Decomposes upon heating. The water of crystallization is lost in two steps between 50°C and 190°C. Final decomposition of the anhydrous salt begins at 220°C, yielding pure titanium dioxide at 300°C.

Experimental Protocols

A published method for the synthesis of ammonium titanyl oxalate monohydrate is as follows:

Materials:

- Titanium tetrachloride (TiCl_4)
- Oxalic acid (solid)
- Ammonia solution
- Ethanol

Procedure:

- Prepare a cold, clear, hydrolyzed solution of TiCl_4 in water (approximately 0.5 M).
- Dissolve two equivalents of solid oxalic acid in the TiCl_4 solution.
- Carefully add 4-5 equivalents of ammonia solution. The addition should be performed in a manner that keeps the solution clear and avoids the precipitation of hydroxylated titanium

species. The target pH should be around 1-2.

- Slowly add approximately half the volume of ethanol without stirring to form two distinct layers.
- Allow the mixture to stand overnight.
- Colorless crystals of ammonium titanyl oxalate monohydrate will form and can be isolated. This method is reported to yield approximately 80% of the product.

While specific, validated protocols for this exact compound are not readily available in the public domain, standard analytical methods can be adapted for its analysis.

3.2.1. Determination of Oxalate Content by Permanganate Titration

This method is based on the redox reaction between oxalate ions and potassium permanganate in an acidic solution.

Principle: In an acidic medium, oxalate ions are oxidized to carbon dioxide by permanganate ions, which are reduced to manganese(II) ions. The endpoint is indicated by the persistence of the pink color of the permanganate ion.

General Procedure:

- Accurately weigh a sample of ammonium titanyl oxalate monohydrate and dissolve it in deionized water.
- Acidify the solution with dilute sulfuric acid.
- Heat the solution to approximately 60-70°C.^[6]
- Titrate the hot solution with a standardized solution of potassium permanganate (KMnO₄) until a faint, persistent pink color is observed.^{[3][6]}
- The concentration of oxalate can be calculated from the volume and concentration of the KMnO₄ solution used.

3.2.2. Determination of Ammonium Content by Kjeldahl Method

The Kjeldahl method is a classical technique for determining the nitrogen content in a substance.

Principle: The sample is digested with a strong acid to convert the nitrogen into ammonium sulfate. The ammonium is then liberated as ammonia gas by adding a strong base. The ammonia is distilled and collected in a standard acid solution, and the amount of ammonia is determined by titration.

General Procedure:

- **Digestion:** Place a weighed sample in a Kjeldahl flask with concentrated sulfuric acid and a catalyst (e.g., Kjeldahl tablets). Heat the mixture until the solution becomes clear.^{[7][8]}
- **Distillation:** After cooling, dilute the digested mixture with water. Add a concentrated sodium hydroxide solution to liberate ammonia gas. Distill the ammonia into a receiving flask containing a known amount of standard acid (e.g., boric acid or a standard solution of HCl or H₂SO₄).^{[4][7][8]}
- **Titration:** Titrate the contents of the receiving flask with a standardized base (if a standard acid was used as the receiving solution) or a standardized acid (if boric acid was used as the receiving solution) to determine the amount of ammonia that was trapped.^{[4][9][10]} The nitrogen and, subsequently, the ammonium content can then be calculated.

Workflow Diagrams

The following diagrams illustrate the synthesis and analysis workflow for ammonium titanyl oxalate.

Caption: Synthesis workflow for ammonium titanyl oxalate.

Caption: Analytical workflow for ammonium titanyl oxalate.

Applications in Research and Development

Ammonium titanyl oxalate serves as a versatile precursor and reagent in various fields:

- **Materials Science:** It is a key precursor for the synthesis of high-purity titanium dioxide (TiO₂), a material with extensive applications in photocatalysis, pigments, and electronic

materials. The thermal decomposition of ammonium titanyl oxalate provides a route to produce TiO_2 with controlled particle size and morphology.

- **Pharmaceutical Synthesis:** While specific examples are proprietary, this compound is used as a reagent in pharmaceutical syntheses.^[11] Its role may involve acting as a catalyst or a source of titanium in the formation of titanium-containing active pharmaceutical ingredients or intermediates.^[12]
- **Chemical Analysis:** It can be used as a laboratory reagent for the detection and analysis of titanium and other elements.^[13]

Safety and Handling

Ammonium titanyl oxalate monohydrate is a hazardous substance and should be handled with appropriate precautions.

- **Hazards:** Harmful if swallowed, in contact with skin, or if inhaled. Causes skin and serious eye irritation. May cause respiratory irritation.
- **Personal Protective Equipment (PPE):** Wear protective gloves, clothing, eye protection, and face protection.
- **First Aid:**
 - **Eyes:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
 - **Skin:** Wash with plenty of soap and water.
 - **Inhalation:** Remove victim to fresh air and keep at rest in a comfortable position for breathing.
 - **Ingestion:** Call a poison center or doctor if you feel unwell. Rinse mouth.
- **Storage:** Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents and strong acids.

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